

Essential Safety and Handling Guide for OM-89 (Uro-Vaxom®)

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Compound of Interest

Compound Name:	OM 89
CAS No.:	117989-72-7
Cat. No.:	B1166395

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This document provides crucial safety and logistical information for laboratory professionals handling OM-89, a lyophilized bacterial lysate derived from 18 strains of *Escherichia coli*.^{[1][2]} While OM-89 is a non-infectious biological material used in research and as an oral immunotherapeutic, adherence to proper laboratory safety protocols is essential to minimize risks, such as potential allergic reactions.^{[1][3]} This guide outlines the necessary personal protective equipment (PPE), operational procedures for handling, and plans for disposal.

Understanding the Material

OM-89, commercially known as Uro-Vaxom®, is a biological preparation and not a chemical agent.^{[1][4]} It consists of components from killed bacteria and is designed to stimulate the immune system.^[2] In a laboratory setting, the primary occupational health and safety concerns are related to the handling of a biologically active, non-infectious powder, primarily the potential for inhalation or contact, which could lead to immune or allergic reactions.^{[1][3]} Therefore, it should be handled following protocols for low-risk biological materials, equivalent to Biosafety Level 1 (BSL-1).

Personal Protective Equipment (PPE)

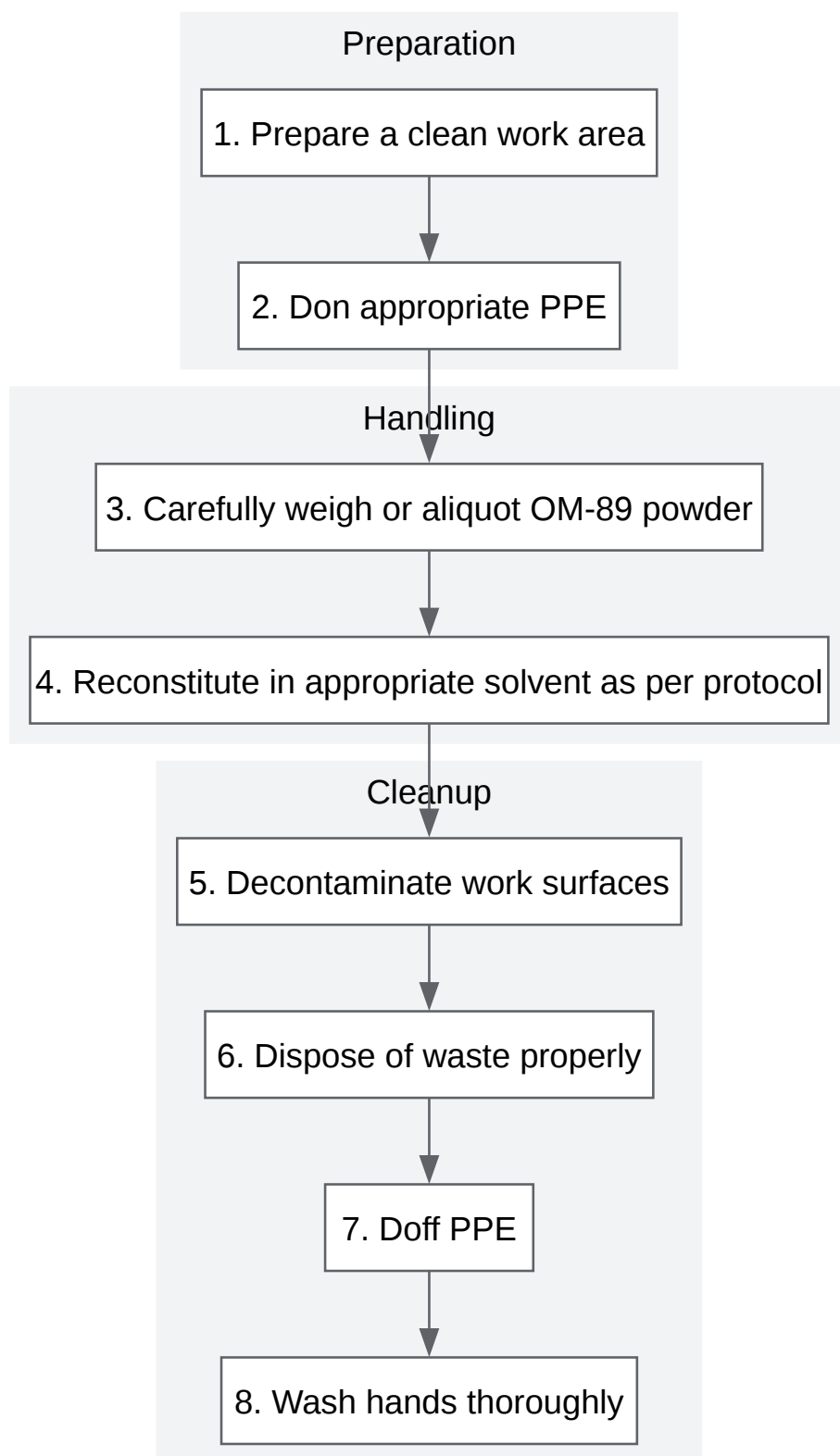
Standard laboratory PPE is required to prevent accidental contact and exposure. The following table summarizes the recommended PPE for handling OM-89, particularly when manipulating the lyophilized powder outside of its capsule form.

Equipment	Specification	Purpose
Lab Coat	Full-length, buttoned	Protects skin and personal clothing from contamination.
Gloves	Nitrile or latex, disposable	Prevents direct skin contact with the material.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from potential splashes or aerosols of the powder.
Face Mask	Disposable surgical mask or N95 respirator	Recommended when handling the powder to minimize inhalation.

This PPE guidance is based on standard practices for handling non-hazardous biological materials.^{[5][6]}

Operational Plan: Handling Procedures

Adherence to a systematic workflow is critical for safety and to maintain the integrity of the experimental material. The following diagram illustrates the standard procedure for handling OM-89 in a laboratory setting.



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Caption: Standard workflow for handling OM-89 in a laboratory.

Experimental Protocol: Reconstitution of Lyophilized OM-89

This protocol is a general guideline for reconstituting the lyophilized powder for experimental use. Always refer to your specific experimental design for precise concentrations and volumes.

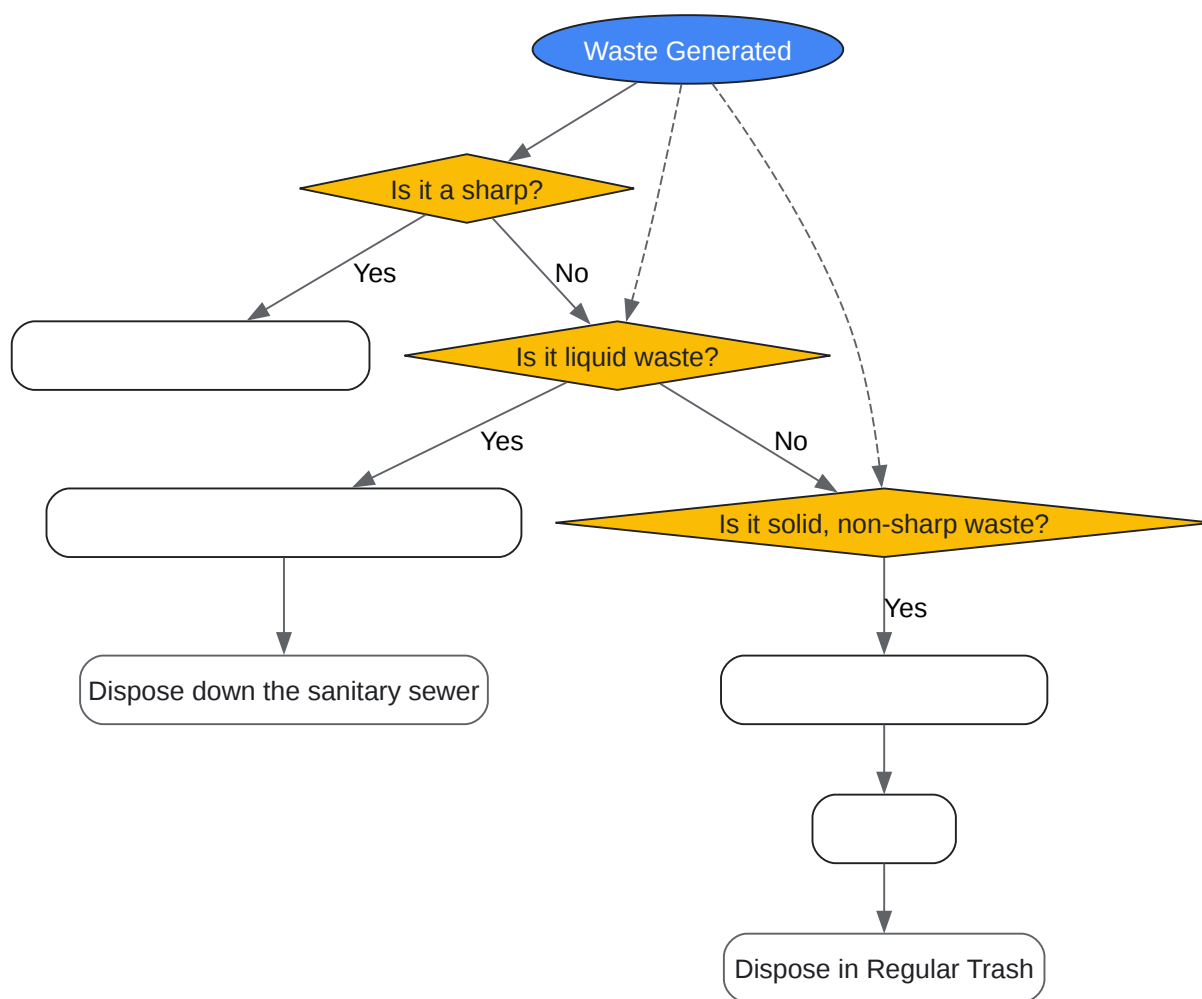
- **Preparation:** Prepare a designated clean area on the laboratory bench. Don all required PPE as listed in the table above.
- **Aliquotting:** If working with bulk powder, carefully weigh the desired amount of OM-89 using a calibrated scale. To minimize aerosol generation, perform this in a low-flow area or a fume hood.
- **Reconstitution:** Add the appropriate volume of sterile solvent (e.g., phosphate-buffered saline or cell culture medium) to the vial or tube containing the OM-89 powder.
- **Mixing:** Gently vortex or pipette up and down to ensure the powder is fully dissolved. Avoid vigorous shaking to prevent foaming.
- **Use:** The reconstituted solution is now ready for use in your experiment.

Disposal Plan

Proper disposal of OM-89 and associated waste is essential to maintain a safe laboratory environment. As a non-infectious biological material, it can be disposed of following institutional guidelines for non-hazardous waste, though some institutions may require decontamination as a precaution.

Disposal Decision Pathway

The following diagram outlines the decision-making process for the disposal of different types of waste generated during the handling of OM-89.



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Caption: Decision pathway for the disposal of OM-89 waste.

Disposal Procedures Table

Waste Type	Disposal Procedure	Rationale
Unused OM-89 Powder	Dispose of as non-hazardous chemical waste according to institutional guidelines.	Prevents accidental exposure and environmental release.
Contaminated Sharps	Place immediately into a designated, puncture-resistant sharps container.	Prevents sharps injuries.[7]
Contaminated Labware (non-sharp)	Collect in a biohazard bag and decontaminate by autoclaving before disposal.	Renders the biological material inert.[8][9]
Liquid Waste	Decontaminate with a suitable disinfectant (e.g., 10% bleach solution for 30 minutes) before disposing down the sanitary sewer with copious amounts of water.	Inactivates any biologically active components.[9]
Contaminated PPE	Dispose of in a biohazard waste container.	Prevents cross-contamination and exposure.[7]

Always consult and adhere to your institution's specific waste disposal policies.[9]

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